

Technical Support Center: Troubleshooting Low Efficiency of GA3-AM In Vivo

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Compound of Interest

Compound Name: GA3-AM

Cat. No.: B15602907

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to troubleshooting common issues encountered during in vivo experiments with **GA3-AM**, a cell-permeable gibberellin analog used as a chemical inducer of dimerization.

Frequently Asked Questions (FAQs)

Q1: What is **GA3-AM** and how does it work?

A1: **GA3-AM** is a cell-permeable analog of the plant hormone Gibberellic Acid (GA3).[1][2] The acetoxymethyl (AM) ester modification allows the molecule to efficiently cross cell membranes.[3] Once inside the cell, ubiquitous intracellular esterases cleave the AM group, releasing the active GA3.[1][4] This active GA3 then induces the dimerization of protein domains that have been engineered to bind to it, such as GAI and GID1.[1][5]

Q2: What are the key advantages of the **GA3-AM** system?

A2: The **GA3-AM** system offers rapid induction of protein dimerization, reportedly on a timescale of seconds to minutes.[1][6] It is also orthogonal to the commonly used rapamycin-

based dimerization system, allowing for the independent control of two separate dimerization events within the same cell or organism.[1][5][6]

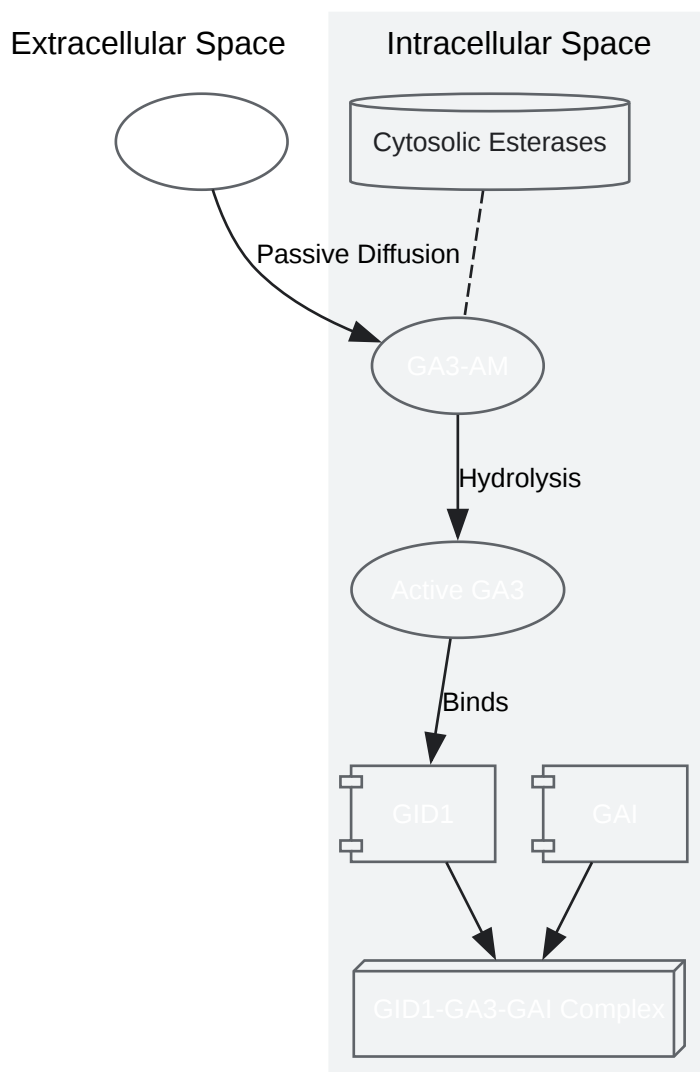
Q3: How should I store and handle **GA3-AM**?

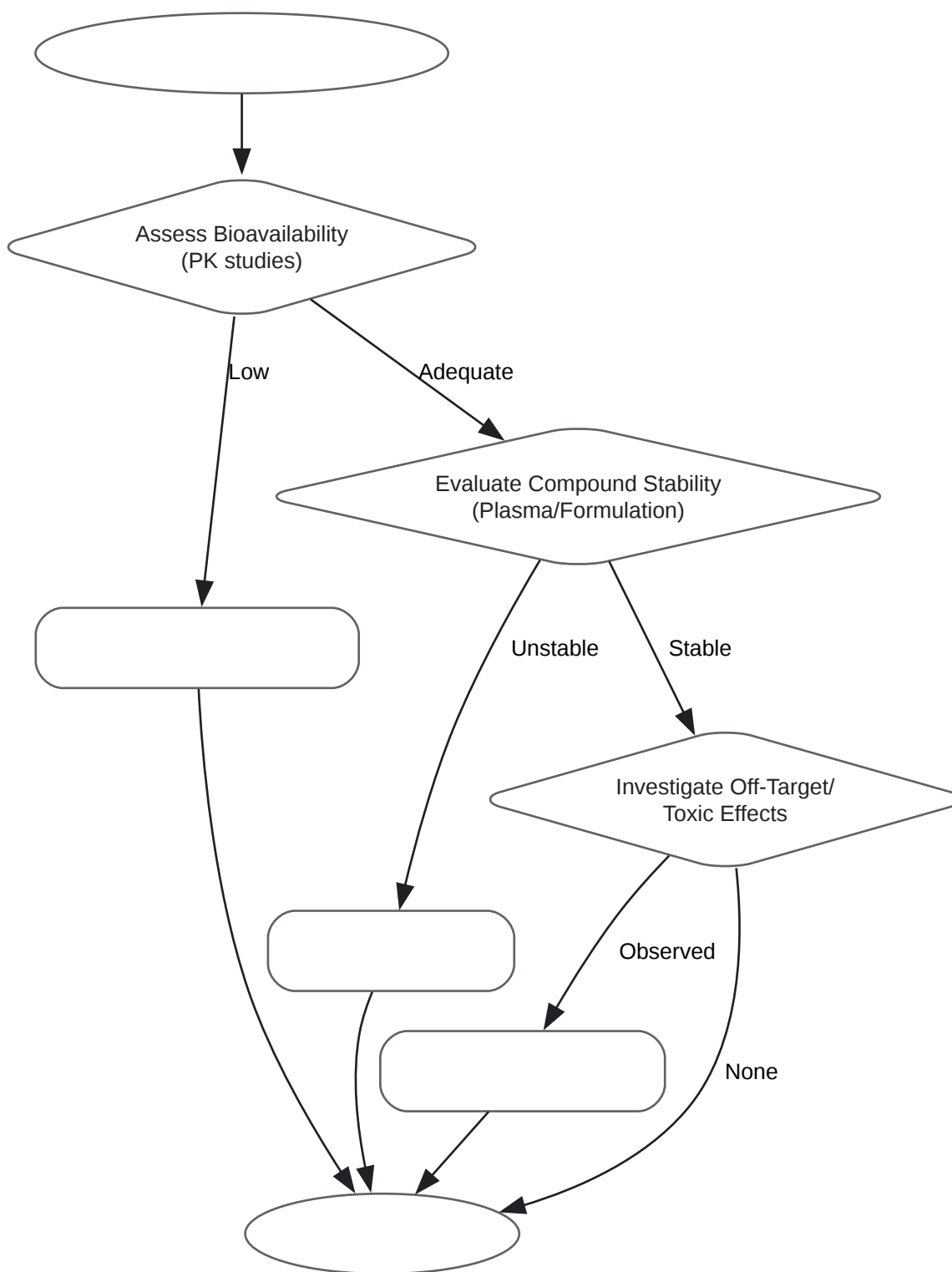
A3: **GA3-AM** should be stored as a powder at -20°C for long-term stability (up to 3 years).[2] For stock solutions, it is recommended to dissolve **GA3-AM** in a suitable solvent like DMSO and store at -80°C for up to 6 months or -20°C for up to 1 month.[2] It is advisable to protect the compound from light and moisture.[3]

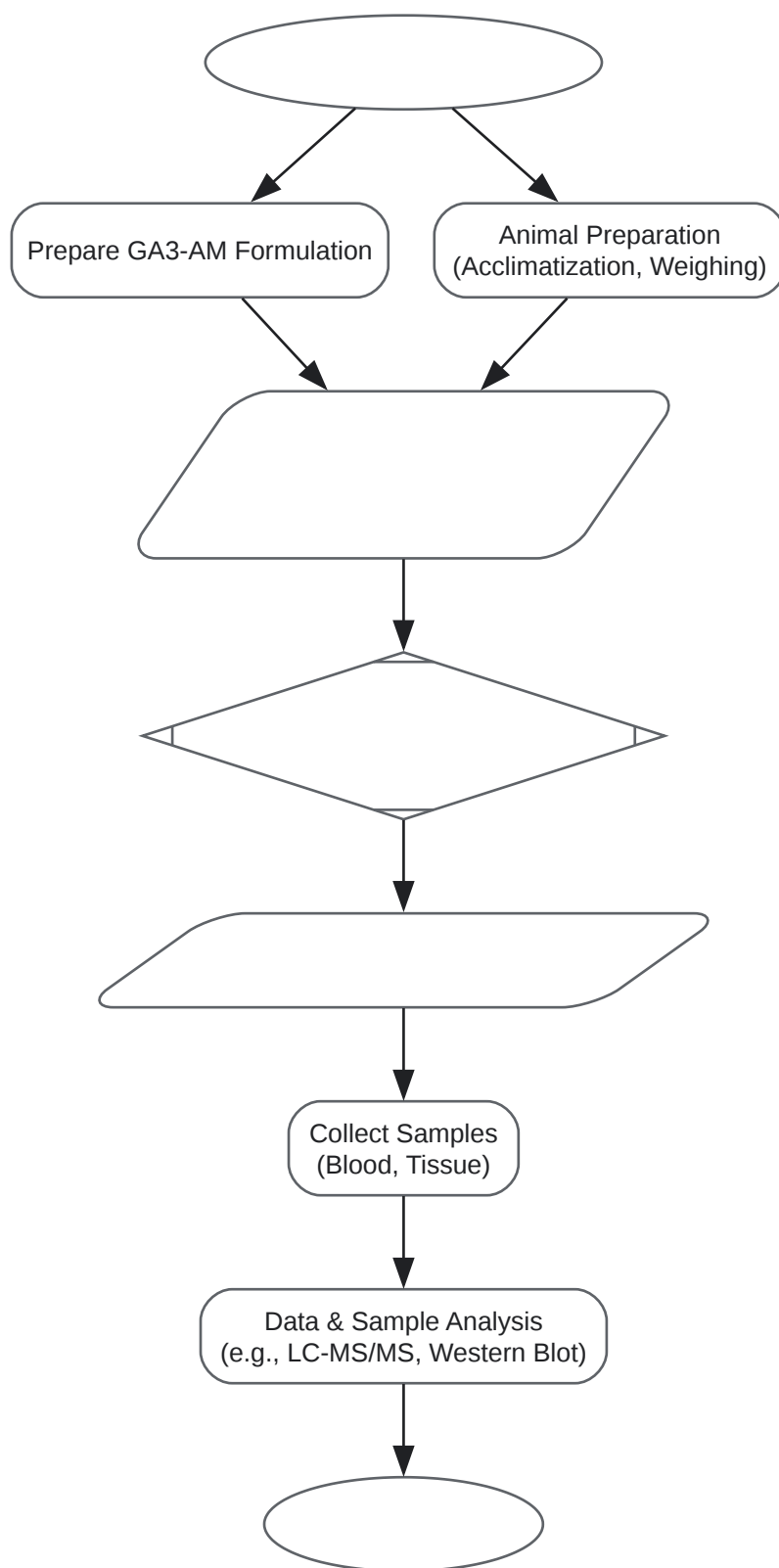
Q4: What is the mechanism of action for **GA3-AM**?

A4: The mechanism involves several steps:

- **Passive Diffusion:** The lipophilic **GA3-AM** crosses the cell membrane.
- **Intracellular Activation:** Cytosolic esterases hydrolyze the AM ester, releasing the active, cell-impermeable GA3.
- **Dimerization:** GA3 binds to its receptor protein (e.g., GID1), which then undergoes a conformational change that promotes its binding to a partner protein (e.g., GAI), leading to the desired dimerization event.







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- [6. Rapid and Orthogonal Logic Gating with a Gibberellin-induced Dimerization System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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